

Anacardic Acid Triene Storage Guidelines

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Compound Focus: 2-Hydroxy-6-(8Z,11Z)-8,11,14-pentadecatrien-1-ylbenzoic acid

CAS No.: 103904-73-0

Cat. No.: S3314678

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The table below summarizes the key storage parameters for anacardic acid:

Parameter	Recommended Condition	Notes & Context
Temperature	2-8°C [1]	Refrigerated storage is specified for the anacardic acid compound.
Solvent for Stock Solution	DMSO (≥20 mg/mL) [1]	The compound is soluble at this concentration for stock solutions.
Light Sensitivity	Information Not Specific	While general light protection is a lab best practice, the sources do not explicitly state light sensitivity for anacardic acid triene.
Stability Concern	Heat-induced Decarboxylation	Heating converts anacardic acids to cardanols, which have significantly reduced biological activity [2]. Avoid heating during handling.

Troubleshooting Common Experimental Issues

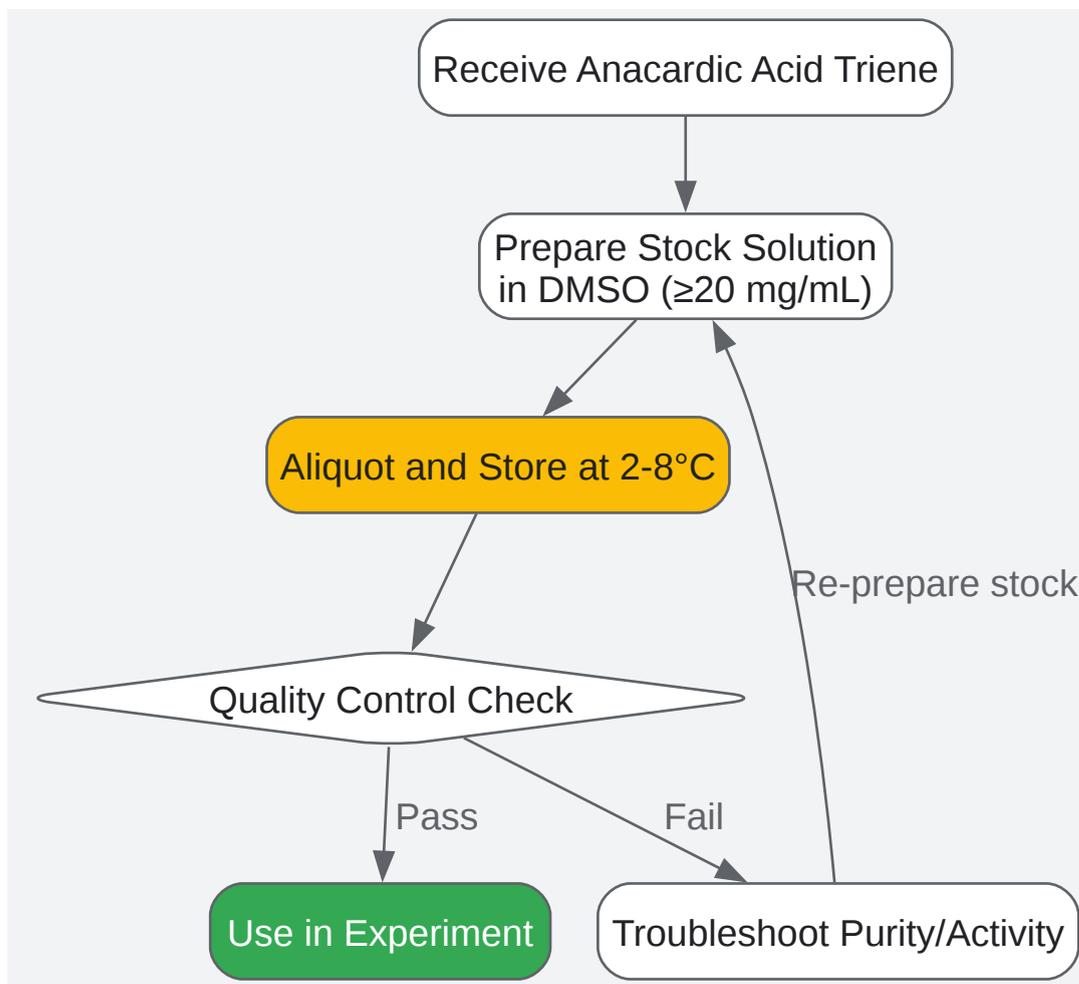
Here are solutions to frequent problems researchers may encounter:

- Problem: Loss of Bioactivity

- Solution: If your compound loses efficacy, suspect thermal degradation. Ensure samples are never exposed to heat during handling or solvent evaporation. Verify the chemical structure of your stock via analytical methods like HPLC or FTIR to confirm the integrity of the salicylic acid moiety, which is susceptible to decarboxylation [2].
- Problem: Precipitation from Solution
 - Solution: Anacardic acid has limited water solubility. If precipitation occurs from a DMSO stock when added to aqueous buffers, ensure the final DMSO concentration is compatible with your assay system. You may need to sonicate the mixture briefly or optimize the buffer composition to maintain solubility [1].
- Problem: Need to Confirm Purity and Identity
 - Solution: Implement a validated High-Performance Liquid Chromatography (HPLC) method. A published protocol uses a C18 reverse-phase column, a diode-array detector, and a mobile phase of acidified water and acetonitrile (e.g., 20:80 isocratic) with detection at 280 nm. This can separate and quantify anacardic acid isomers, including the triene form [3].

Workflow for Handling and Quality Control

The following diagram outlines a recommended procedure for storing and verifying your compound:



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References

1. | CAS#:16611-84-0 | Chemsrvc anacardic acid [chemsrc.com]
2. - Wikipedia Anacardic acids [en.wikipedia.org]
3. Validation of a Method for Anacardic Acid Quantification in ... [mdpi.com]

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